

AZD-8529 Technical Support Center: Solubility and Formulation Guide

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Compound of Interest

Compound Name: AZD-8529

Cat. No.: B1666240

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This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the solubility of **AZD-8529**. Below you will find frequently asked questions, troubleshooting guidance, and detailed experimental protocols to ensure successful preparation of **AZD-8529** for your experiments.

Frequently Asked Questions (FAQs) and Troubleshooting

Q1: What is the recommended solvent for dissolving **AZD-8529** mesylate for in vitro studies?

A1: The recommended solvent for preparing stock solutions of **AZD-8529** mesylate for in vitro use is Dimethyl Sulfoxide (DMSO). A concentration of 41.67 mg/mL (71.4 mM) can be achieved in DMSO.[1][2] To aid dissolution, sonication is recommended.[1]

Q2: I am having trouble dissolving **AZD-8529** mesylate in DMSO. What could be the issue?

A2: If you are encountering solubility issues with DMSO, it may be due to the hygroscopic nature of the solvent. DMSO readily absorbs moisture from the air, which can significantly impact the solubility of your compound. It is highly recommended to use a fresh, unopened bottle of anhydrous DMSO for the best results.[2]

Q3: How should I store the **AZD-8529** mesylate stock solution?

A3: Once dissolved in a solvent, it is recommended to store the stock solution at -80°C for long-term storage (up to 1 year) or -20°C for shorter periods.[1][2] Proper storage in sealed containers, away from moisture, is crucial to maintain the stability and activity of the compound. [2] For stock solutions, it is best practice to aliquot into single-use vials to avoid repeated freeze-thaw cycles.[2]

Q4: What are the best solvent systems for preparing **AZD-8529** mesylate for in vivo experiments?

A4: For in vivo studies, several solvent systems can be used to prepare **AZD-8529** mesylate. These formulations are designed to enhance solubility and bioavailability. Commonly used systems include combinations of DMSO, PEG300, Tween-80, saline, SBE-β-CD, and corn oil. [2] It is crucial to first prepare a concentrated stock solution in DMSO and then dilute it with the appropriate co-solvents.[2] For animal studies, it is advisable to keep the final concentration of DMSO below 2%, especially if the animal is weak.[2]

Q5: Can I prepare a ready-to-use aqueous solution of **AZD-8529** mesylate?

A5: Direct dissolution of **AZD-8529** mesylate in aqueous solutions like saline is not recommended due to poor solubility. For in vivo administration, it is necessary to use a co-solvent system as described in the provided protocols to achieve a clear solution.[2]

Quantitative Solubility Data

The following table summarizes the known solubility of **AZD-8529** mesylate in various solvents and formulations.

Solvent/Formulation	Concentration (mg/mL)	Molar Concentration (mM)	Notes
DMSO	41.67	71.4	Sonication is recommended. Use newly opened, anhydrous DMSO. [1] [2]
10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	≥ 2.08	≥ 3.56	Yields a clear solution. Prepare fresh for each use. [2]
10% DMSO, 90% (20% SBE-β-CD in Saline)	≥ 2.08	≥ 3.56	Yields a clear solution. [2]
10% DMSO, 90% Corn Oil	≥ 2.08	≥ 3.56	Yields a clear solution. Use with caution for dosing periods longer than two weeks. [2]

Detailed Experimental Protocols

Protocol 1: Preparation of **AZD-8529** Mesylate Stock Solution (for in vitro and in vivo use)

- Weigh the desired amount of **AZD-8529** mesylate powder in a sterile microcentrifuge tube.
- Add the appropriate volume of fresh, anhydrous DMSO to achieve the desired concentration (e.g., for a 10 mM stock solution, add 0.1714 mL of DMSO to 1 mg of **AZD-8529** mesylate).
[\[2\]](#)
- Vortex the tube briefly to mix.
- Place the tube in a sonicator bath and sonicate until the solid is completely dissolved.
- Visually inspect the solution to ensure it is clear and free of any particulate matter.

- Aliquot the stock solution into single-use vials and store at -80°C.

Protocol 2: Preparation of **AZD-8529** Mesylate Formulation for in vivo Administration (DMSO/PEG300/Tween-80/Saline)

This protocol is for preparing a 1 mL working solution. Adjust volumes as needed.

- Prepare a stock solution of **AZD-8529** mesylate in DMSO (e.g., 20.8 mg/mL) following Protocol 1.[\[2\]](#)
- In a sterile tube, add 100 µL of the DMSO stock solution.
- Add 400 µL of PEG300 and mix thoroughly until the solution is homogeneous.
- Add 50 µL of Tween-80 and mix again until fully incorporated.
- Add 450 µL of saline to bring the final volume to 1 mL. Mix until the solution is clear.
- This formulation should be prepared fresh on the day of use.[\[2\]](#)

Visualized Experimental Workflow



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Caption: Workflow for preparing an in vivo dosing solution of **AZD-8529** mesylate.

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References

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